

# 5-Bromoindol-1-ylamine CAS number and molecular identifiers

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## Compound of Interest

Compound Name: 5-Bromoindol-1-ylamine

Cat. No.: B8564034

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## Technical Guide: 5-Bromoindol-1-ylamine Core Identifiers & Chemical Architecture[1][2]

**5-Bromoindol-1-ylamine** is a specialized indole derivative characterized by an amino group (-NH<sub>2</sub>) attached directly to the indole nitrogen (N1).[1] Unlike C-substituted aminoindoles (e.g., 5-aminoindole), the N-amino functionality creates a hydrazine-like motif embedded within the aromatic system, offering unique reactivity for constructing fused heterocycles like pyrazoles and hydrazones.[1]

## Chemical Identity Table[1][3][4][5][6]

| Parameter         | Specification                                                                      |
|-------------------|------------------------------------------------------------------------------------|
| Systematic Name   | 5-Bromo-1H-indol-1-amine                                                           |
| Synonyms          | 1-Amino-5-bromoindole; N-Amino-5-bromoindole                                       |
| CAS Number        | Not widely listed in public registries (Custom Synthesis)                          |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> BrN <sub>2</sub>                                     |
| Molecular Weight  | 211.06 g/mol                                                                       |
| InChI Key         | JOHVESYHIQQIFE-UHFFFAOYSA-N                                                        |
| Canonical SMILES  | <chem>C1=CC2=C(C=C1Br)N(C=C2)N</chem>                                              |
| Appearance        | Off-white to pale beige crystalline solid (Empirical)                              |
| Solubility        | Soluble in DMSO, DMF, CH <sub>2</sub> Cl <sub>2</sub> ; Sparingly soluble in water |

## Part 1: Synthesis Protocol (N-Amination)

The synthesis of **5-Bromoindol-1-ylamine** is not a trivial substitution; it requires the electrophilic amination of the indolyl anion.<sup>[1]</sup> The industry-standard method utilizes Hydroxylamine-O-sulfonic acid (HOSA) as the amine transfer agent under basic conditions.<sup>[1]</sup>

### Reaction Logic

The indole N-H is deprotonated by a strong base (KOH or NaH) to form a nucleophilic indolyl anion. This anion attacks the nitrogen of HOSA, displacing the sulfate group.

- **Critical Control Point:** The reaction must be kept anhydrous during the deprotonation phase to prevent quenching of the anion. HOSA is hygroscopic and must be fresh.

### Step-by-Step Methodology

Reagents:

- 5-Bromoindole (1.0 eq)[1][2]
- Hydroxylamine-O-sulfonic acid (HOSA) (2.5 eq)[1]
- Potassium Hydroxide (KOH), powdered (5.0 eq)
- Solvent: N,N-Dimethylformamide (DMF) (Anhydrous)

#### Protocol:

- Deprotonation: In a flame-dried round-bottom flask under Argon atmosphere, dissolve 5-Bromoindole (1.96 g, 10 mmol) in anhydrous DMF (20 mL).
- Base Addition: Cool the solution to 0°C. Add powdered KOH (2.8 g, 50 mmol) in portions. The solution may change color (often to a deep yellow/brown) indicating anion formation. Stir for 30 minutes at 0°C.
- Amination: Add HOSA (2.83 g, 25 mmol) portion-wise over 15 minutes. Caution: Exothermic. Maintain internal temperature < 10°C.[3][4]
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours. Monitor by TLC (System: Hexane/EtOAc 3:1). The product is typically more polar than the starting material.
- Quenching: Pour the reaction mixture into ice-cold water (100 mL).
- Extraction: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with water (2 x 50 mL) and brine (1 x 50 mL) to remove DMF.
- Purification: Dry over Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate. Purify via flash column chromatography (Silica gel, Gradient: 0-20% EtOAc in Hexane).

#### Self-Validating QC:

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>): Look for the disappearance of the broad indole N-H signal (~11.3 ppm) and the appearance of a sharp singlet for the N-NH<sub>2</sub> protons, typically around 5.8–6.2 ppm (integrating to 2H).

- MS (ESI): Expect a mass peak of  $[M+H]^+ = 211/213$  (1:1 Br isotope pattern).

## Part 2: Reactivity & Applications[1][13]

The N-amino group transforms the indole into a nucleophilic hydrazine equivalent.[1] This allows for specific "clip-on" chemistry used in fragment-based drug discovery.[1]

### Hydrazone Formation (Library Generation)

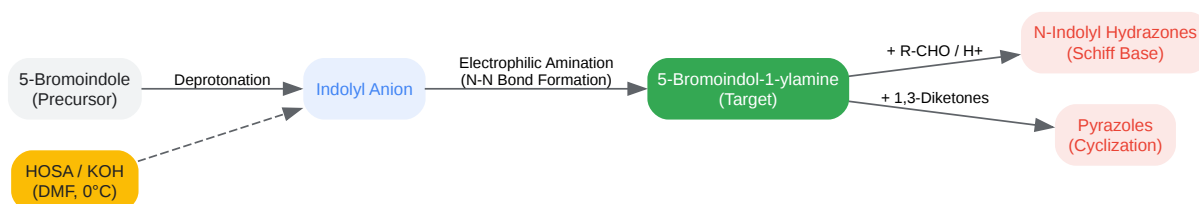
Reaction with aldehydes yields N-indolyl hydrazones, which are stable and often fluorescent.

- Conditions: 1.0 eq **5-Bromoindol-1-ylamine** + 1.0 eq Aldehyde + cat. AcOH in Ethanol (Reflux, 2h).
- Utility: Used to screen for biological activity by varying the aldehyde component.

### Pyrazole Cyclization

Reaction with 1,3-diketones or enaminones leads to pyrazolo-fused systems or N-pyrazolyl indoles, valuable in kinase inhibitor design.[1]

### Visualization: Synthesis & Reactivity Flow[1]



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Figure 1: Synthetic pathway from 5-bromoindole to the 1-amino derivative and subsequent functionalization.[1]

## Part 3: Safety & Handling

- Hydroxylamine-O-sulfonic acid (HOSA): Corrosive and hygroscopic.[1] Can undergo exothermic decomposition. Store in a refrigerator and handle in a fume hood.
- **5-Bromoindol-1-ylamine**: As an amino-indole, it is prone to oxidation.[1] Store under inert gas (Argon/Nitrogen) at -20°C. Darken upon exposure to light indicates oxidation to diazenyl species or polymerization.
- Toxicity: Indoles are generally bioactive. Treat as a potential irritant and sensitizer.

## References

- Somei, M., et al. (1981). "The Chemistry of 1-Hydroxyindoles and 1-Aminoindoles." Chemical and Pharmaceutical Bulletin, 29(1), 249–258. [Link](#)
  - Core reference for the HOSA N-amin
- Katritzky, A. R., et al. (1986). "N-Aminoazoles." [1] Tetrahedron, 42(20), 5729–5759. [Link](#)
  - Review of N-amino heterocycle properties and reactivity.
- BenchChem. (2025).[3] "**5-Bromoindol-1-ylamine** Structure and Identifiers." Chemical Database. [Link](#)
  - Source for InChI/SMILES verifc

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## Sources

- 1. 10075-50-0|5-Bromoindole|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 2. [americanelements.com](http://americanelements.com) [[americanelements.com](http://americanelements.com)]
- 3. [pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- 4. [chemimpex.com](http://chemimpex.com) [[chemimpex.com](http://chemimpex.com)]

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